

Application Notes and Protocols for Impact Sensitivity Testing of Fulminates

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Compound of Interest

Compound Name: *Fulminate*

Cat. No.: *B1208216*

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Introduction

Fulminates, such as mercury(II) **fulminate** and silver **fulminate**, are highly energetic primary explosives known for their extreme sensitivity to impact, friction, and heat.[1][2][3] Accurate and safe determination of their impact sensitivity is critical for handling, storage, and any application where these materials might be subjected to mechanical shock.[4][5] These application notes provide a detailed protocol for determining the impact sensitivity of **fulminates** using the BAM Fallhammer apparatus, in accordance with the UN Manual of Tests and Criteria, Test 3(a)(ii).[6][7] The protocol incorporates stringent safety measures required for handling such hazardous materials.[3][4] Additionally, this document outlines the Bruceton method for data analysis to determine the 50% probability of initiation (H_{50}).[8][9][10]

Core Safety Principles

Working with **fulminates** poses extreme risks. A thorough risk assessment must be conducted before any experiment. Key safety considerations include:

- **Minimal Quantities:** Always use the smallest feasible quantity of material for testing.[4]
- **Remote Operation:** Whenever possible, operate equipment remotely.

- Personal Protective Equipment (PPE): At a minimum, flame-retardant lab coats, chemical splash goggles, a face shield, and appropriate gloves are required. For handling dry **fulminates**, conductive footwear and anti-static wrist straps are essential.[11]
- Blast Shield: All operations must be conducted behind a certified blast shield.[4]
- Wet Handling: **Fulminates** are significantly less sensitive when wet and should be stored and handled in a wetted condition until the final moments before testing.[3]
- Avoid Friction and Impact: Use non-metallic, spark-resistant tools. Avoid scraping, grinding, or any action that could create friction or impact.[4]
- Grounding: Ensure all equipment and personnel are properly grounded to prevent electrostatic discharge.[11]
- Emergency Plan: Have a detailed emergency plan in place, and ensure all personnel are familiar with it.[4][11]

Experimental Setup: The BAM Fallhammer

The BAM Fallhammer is the standard apparatus for determining the impact sensitivity of explosives.[12][13][14] It consists of a robust steel base, a drop weight, guide rails, and a sample assembly. The impact energy is varied by changing the drop height and/or the mass of the drop weight.[14][15]

Key Components:

- Drop Weights: Standard weights of 1 kg, 5 kg, and 10 kg are common. For highly sensitive materials like **fulminates**, lighter weights (e.g., 0.25 kg, 0.5 kg) may be necessary to achieve low impact energies.[14][15]
- Sample Assembly: The test substance is confined between two hardened steel cylinders, which are held in place by a steel guide ring. This assembly sits on an intermediate anvil on the main base of the apparatus.[12][16]
- Release Mechanism: A remote or electromagnetically-actuated release mechanism is crucial for safety.[13][15]

- Protective Housing: The entire setup is enclosed in a protective housing to contain any explosion.[\[13\]](#)[\[15\]](#)

Experimental Protocol

This protocol is adapted from the UN Manual of Tests and Criteria, Test 3(a)(ii), with specific modifications for the safe handling of **fulminates**.

1. Sample Preparation (The Critical Step)

Fulminates are typically stored wetted with water or a water-alcohol mixture.[\[3\]](#) The sample must be carefully dried immediately before testing, and this process must be conducted remotely or behind a blast shield.

- Step 1.1: Using non-metallic tools, carefully transfer a small amount of the wet **fulminate** mixture to a filter paper.
- Step 1.2: Gently press the sample between filter papers to remove excess liquid. This should be done with minimal pressure.
- Step 1.3: Place the sample in a desiccator or a temperature-controlled oven at a temperature not exceeding 40-50°C for a short period until dry. The drying process must be carefully monitored.
- Step 1.4: Once dry, immediately proceed to the next step. Do not store dry **fulminates**.
- Step 1.5: Using a non-metallic spatula, carefully measure a sample volume of 40 mm³ for testing.[\[12\]](#)

2. Test Procedure (BAM Fallhammer)

- Step 2.1: Place one of the steel cylinders into the guide ring, and carefully place the 40 mm³ sample of the dry **fulminate** onto the center of the cylinder.[\[12\]](#)
- Step 2.2: Gently place the second steel cylinder on top of the sample.
- Step 2.3: Position the entire sample assembly onto the intermediate anvil of the BAM Fallhammer apparatus.

- Step 2.4: Close the protective housing.
- Step 2.5: Select an appropriate drop weight. For **fulminates**, it is advisable to start with a low weight (e.g., 1 kg) and a very low drop height.
- Step 2.6: Set the initial drop height. This will be the starting point for the Bruceton method analysis. A very low, conservative height should be chosen initially.
- Step 2.7: Remotely release the drop weight.
- Step 2.8: Observe the outcome. A "reaction" or "go" is indicated by an audible report, flame, smoke, or visible decomposition of the sample. A "no reaction" or "no-go" is the absence of these phenomena.[\[15\]](#)
- Step 2.9: Record the result and adjust the drop height for the next test according to the Bruceton method (see Data Analysis section).
- Step 2.10: Repeat the test with a fresh sample for each drop, continuing until the criteria for the Bruceton method are met (typically 20-30 trials).[\[10\]](#)

Data Presentation

The impact sensitivity of **fulminates** can vary based on crystal structure, purity, and the specific test apparatus.[\[17\]](#) The following table summarizes reported impact sensitivity values. It is important to note the inconsistencies in the literature, which may be due to these variables.

Fulminate Compound	Test Method	Drop Weight	H ₅₀ (50% Initiation Height)	Impact Energy (Joules)	Reference(s)
Mercury (II) Fulminate	BAM Fallhammer	-	-	1.5 J	[18]
Mercury (II) Fulminate	ERL Drop-Weight	0.5 kg	~9 cm	~0.44 J	[2]
Silver Fulminate	BAM Fallhammer	-	-	5 J*	[18]
Silver Fulminate	Rotter Impact Test	-	F of I = 22**	-	[19]

*Note: For silver **fulminate**, one study reported an impact sensitivity of 5 J but also stated that a "no-fire-level could not be determined," suggesting that the material is extremely sensitive and may initiate at the lowest testable energy levels.[18]

***F of I: Figure of Insensitiveness, a relative measure where higher numbers indicate less sensitivity. The value for silver **fulminate** is extremely low, indicating high sensitivity.

Data Analysis: The Bruceton "Up-and-Down" Method

The Bruceton method is a statistical approach to determine the 50% probability of initiation (H₅₀), which is the height from which a drop weight is expected to cause initiation in 50% of trials.[8][9]

Procedure:

- Initial Test: Start at a height where a "no-go" is anticipated.
- Staircase Method:
 - If a "go" (initiation) occurs, decrease the drop height by a fixed increment for the next test.

- If a "no-go" occurs, increase the drop height by the same fixed increment.[8]
- Data Collection: Continue this "up-and-down" procedure for a predetermined number of trials (e.g., 25).
- Analysis:
 - Tabulate the number of "go" and "no-go" events at each height level.
 - Use the less frequent event for the calculation.
 - Calculate the mean (H_{50}) and standard deviation using the appropriate statistical formulas for the Bruceton method.[10][20]

Worked Example:

Let's assume a hypothetical test on mercury **fulminate** with a 1 kg drop weight and a step increment of 2 cm.

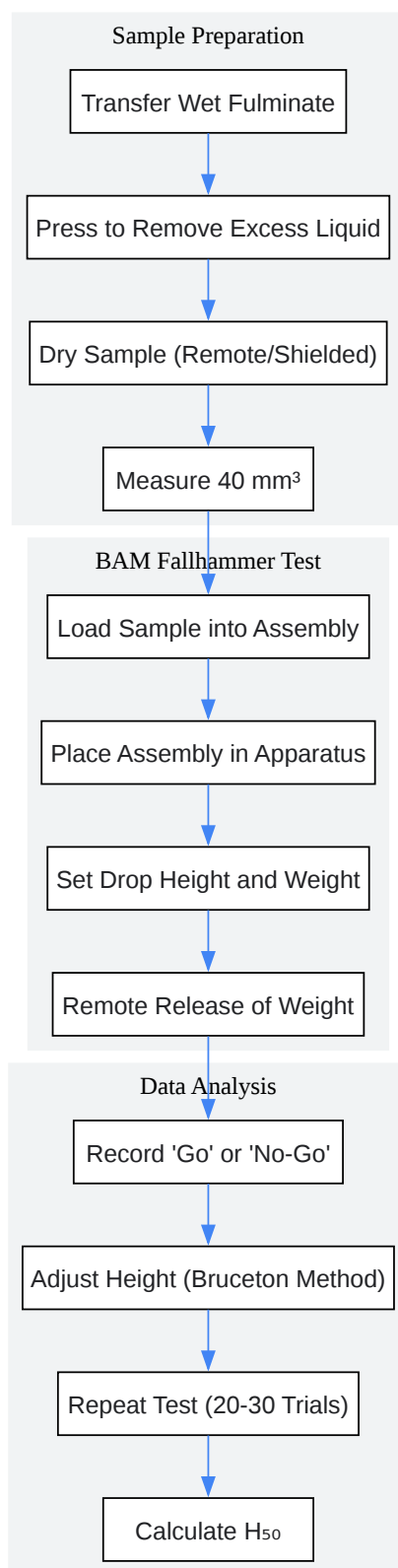
- Test Data (X = go, O = no-go):
 - Height (cm): 10, 12, 14, 16, 18
 - Events:
 - 18 cm: X
 - 16 cm: X O X
 - 14 cm: X O X O O
 - 12 cm: O O O O X
 - 10 cm: O O O
- Tabulation:

Height (cm)	Go (X)	No-Go (O)
18	1	0
16	2	1
14	2	3
12	1	4
10	0	3
Total	6	11

- Calculation: Since "Go" events are less frequent (6 vs 11), they are used for the calculation. The analysis involves summing the heights at which the "go" events occurred and applying the Bruceton formulas to determine the H_{50} value. A detailed calculation can be performed using specialized statistical software or by following the formulas outlined by Dixon and Mood.[\[20\]](#)

Visualizations

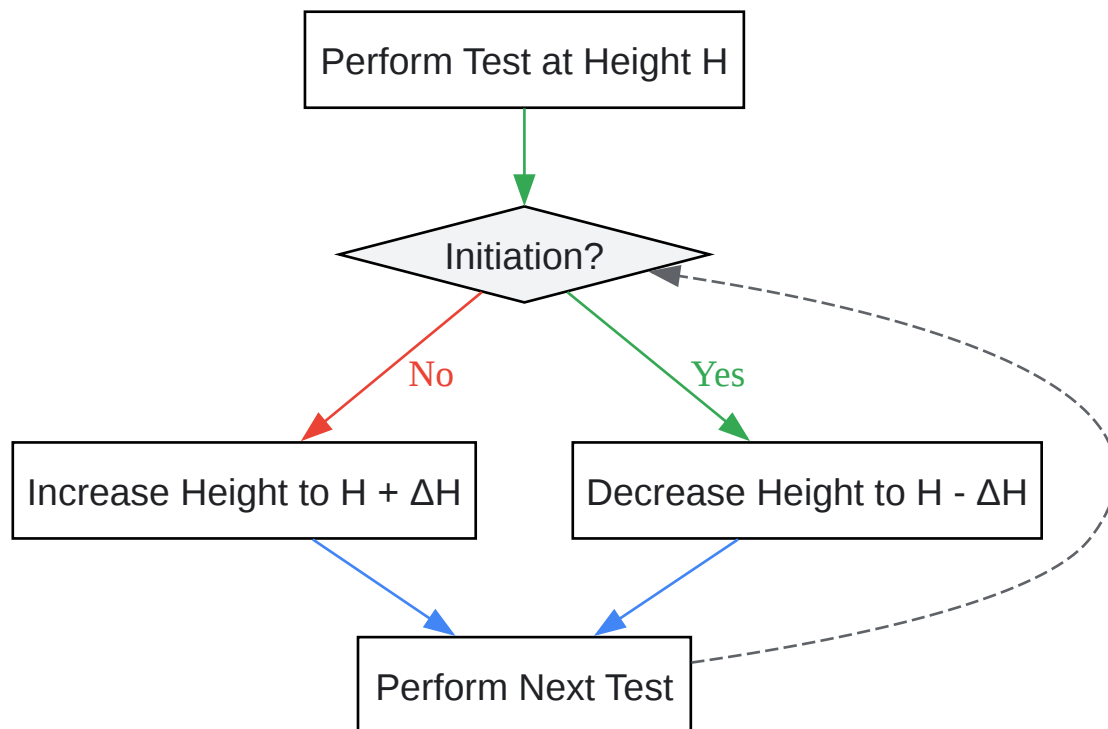
Experimental Workflow for Impact Sensitivity Testing



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Caption: Workflow for **fulminate** impact sensitivity testing.

Logical Relationship in Bruceton Method



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